

An In-depth Technical Guide to the Physicochemical Properties of 3-Bromobenzenesulfonamide

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Compound of Interest

Compound Name: **3-Bromobenzenesulfonamide**

Cat. No.: **B181283**

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This technical guide provides a comprehensive overview of the melting point and solubility of **3-bromobenzenesulfonamide**, tailored for researchers, scientists, and professionals in drug development. This document outlines key physical properties, detailed experimental protocols for their determination, and logical workflows to guide laboratory practices.

Core Physicochemical Data

Quantitative data for **3-bromobenzenesulfonamide** are summarized below, providing a clear reference for its fundamental properties.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₆ BrNO ₂ S	[1] [2]
Molecular Weight	236.09 g/mol	
Melting Point	151-156 °C	[3]
Appearance	Pale cream to cream powder	[1]
CAS Number	89599-01-9	[1] [2]

Solubility Profile

Specific quantitative solubility data for **3-bromobenzenesulfonamide** is not readily available in the provided search results. However, the general solubility of benzenesulfonamides suggests low solubility in water and higher solubility in organic solvents.^[4] The solubility can also be influenced by the pH of the medium.^[4] A qualitative assessment of solubility can be performed using the protocol outlined in the subsequent section.

Solvent	Expected Solubility	Rationale
Water	Low	The hydrophobic benzene ring reduces water solubility. ^[4]
Diethyl Ether	Soluble	Non-polar organic solvent.
5% aq. NaOH	Soluble	The sulfonamide group can be deprotonated by a strong base, forming a more soluble salt.
5% aq. HCl	Insoluble	The compound does not have a basic functional group to be protonated by acid.
Ethanol	Soluble	Polar protic organic solvent.
Acetone	Soluble	Polar aprotic organic solvent.

Experimental Protocols

Detailed methodologies for determining the melting point and solubility of **3-bromobenzenesulfonamide** are presented below.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The capillary method is a common and reliable technique for this measurement.^[5]

Principle: A small, powdered sample of the compound is heated in a sealed capillary tube, and the temperature range from the onset to the completion of melting is observed. Impurities

typically cause a depression and broadening of the melting point range.[6]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)[6]
- Glass capillary tubes (one end sealed)[7]
- Thermometer
- Mortar and pestle (optional, for grinding the sample)

Procedure:

- Sample Preparation: Ensure the **3-bromobenzenesulfonamide** sample is completely dry and finely powdered.[7] Introduce a small amount of the powdered sample into the open end of a capillary tube.[7]
- Packing the Sample: Tap the sealed end of the capillary tube on a hard surface to pack the sample tightly into the bottom. The packed sample height should be 2-3 mm.[7]
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.[7]
- Rapid Determination (Optional): If the approximate melting point is unknown, a rapid heating rate can be used to get a preliminary estimate.[6]
- Accurate Determination: Heat the sample at a slow, controlled rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2).
- Reporting: The melting point is reported as the range T1-T2.

Solubility Determination

This protocol provides a systematic approach to qualitatively assess the solubility of **3-bromobenzenesulfonamide** in various solvents, which can indicate the presence of certain functional groups and inform purification or formulation strategies.

Principle: The solubility of a compound is determined by the balance of intermolecular forces between the solute and the solvent. The "like dissolves like" principle is a useful guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[\[8\]](#)

Apparatus:

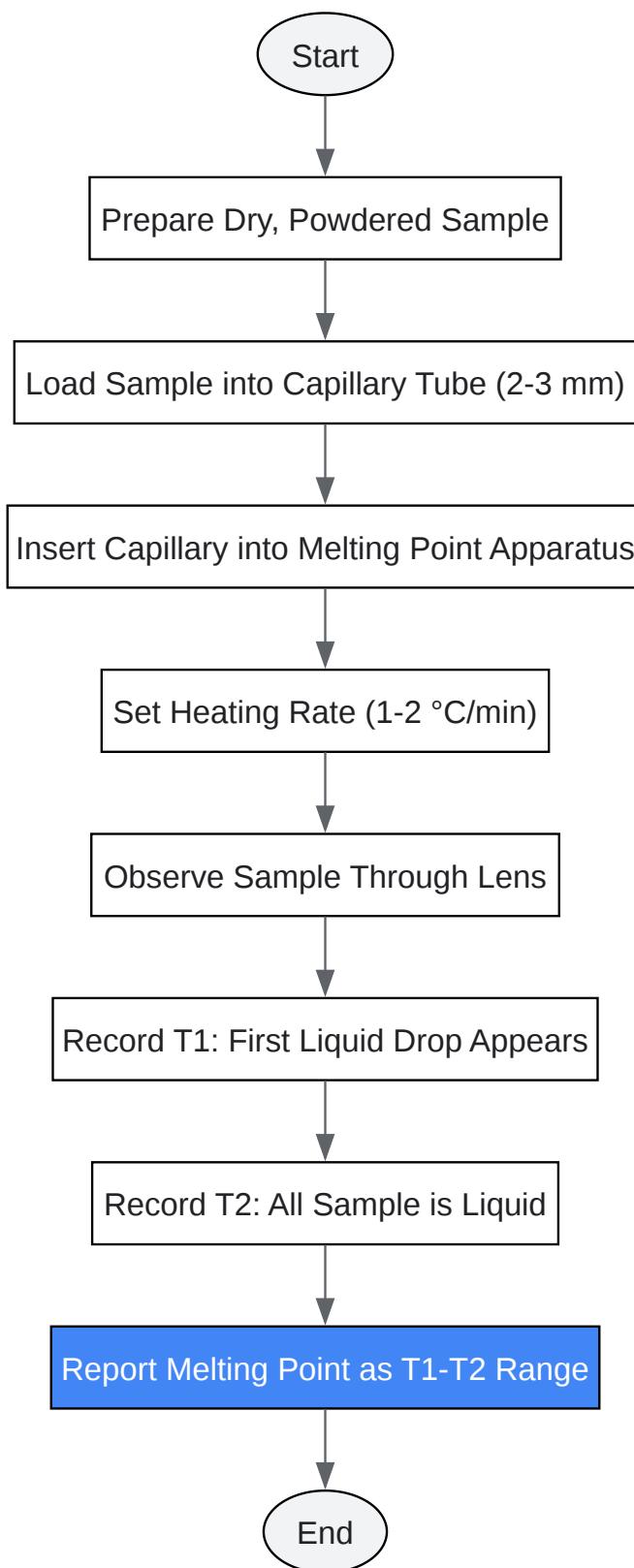
- Small test tubes
- Vortex mixer or stirring rod
- Graduated pipettes or droppers
- Spatula

Procedure:

- **Sample Preparation:** In a small test tube, place approximately 25 mg of **3-bromobenzenesulfonamide**.[\[9\]](#)
- **Solvent Addition:** Add 0.75 mL of the test solvent (e.g., water, 5% NaOH, 5% HCl, ethanol, diethyl ether) in small portions.[\[9\]](#)
- **Mixing:** After each addition, vigorously shake or stir the mixture for at least 60 seconds to ensure thorough mixing.[\[8\]](#)[\[9\]](#)
- **Observation:** Observe the mixture to determine if the compound has completely dissolved. If the solution is clear, the compound is considered soluble. If solid particles remain, it is considered insoluble.[\[8\]](#)
- **Systematic Testing:** A hierarchical approach to testing solubility can provide more information. A suggested workflow is presented in the diagrams below. This typically involves starting with water, followed by acidic and basic solutions, and then organic solvents.[\[10\]](#)

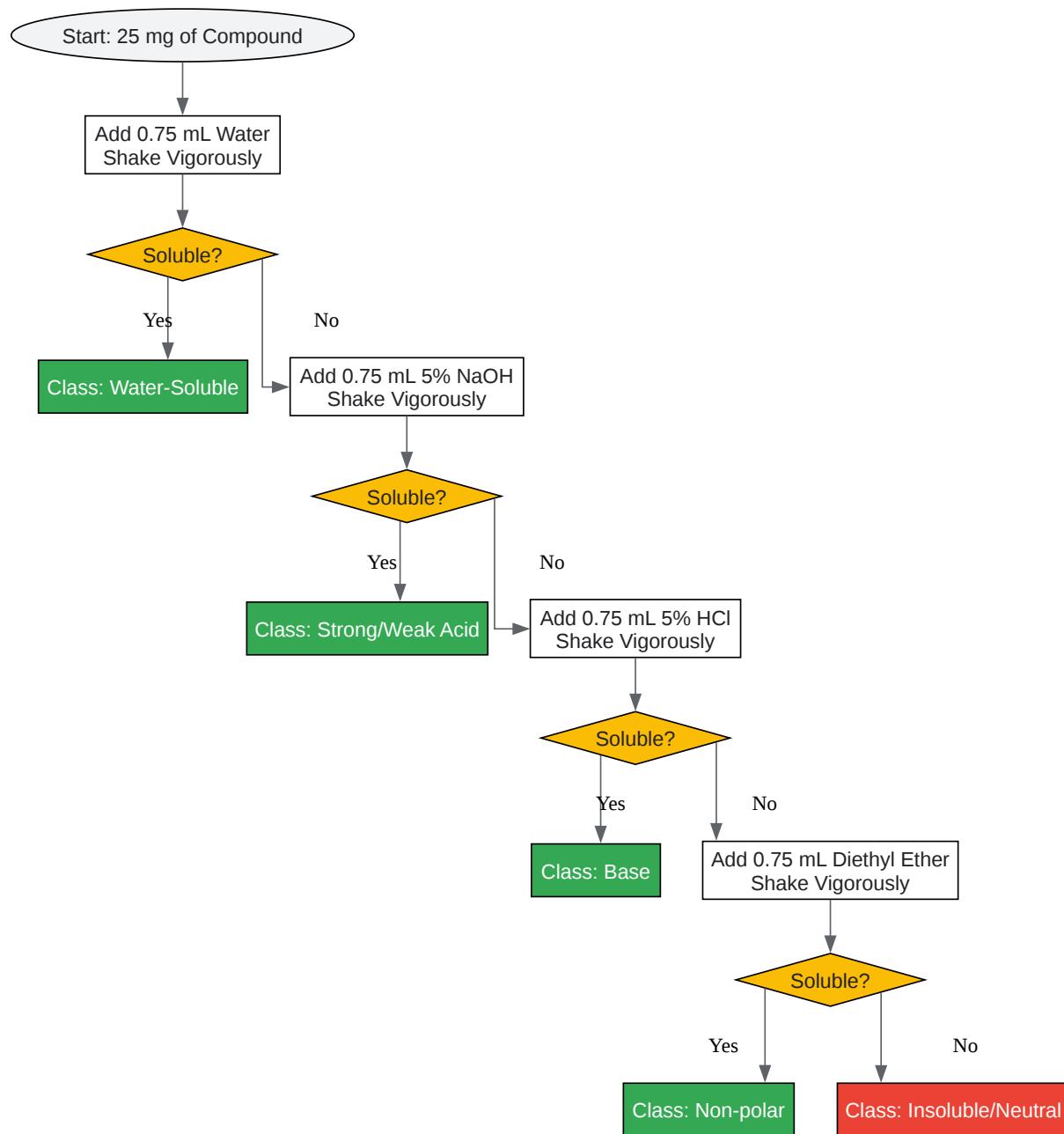
Visualized Workflows

The following diagrams, generated using Graphviz (DOT language), illustrate the logical flow of the experimental protocols.



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Caption: Workflow for Melting Point Determination.

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Caption: Hierarchical Workflow for Solubility Testing.

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